

An In-depth Technical Guide to 1-Pentadecene: CAS Number and Safety Data

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Compound of Interest

Compound Name: 1-Pentadecene

CAS No.: 27251-68-9

Cat. No.: B7799424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **1-pentadecene**, focusing on its Chemical Abstracts Service (CAS) number, safety data, and handling procedures. The information is compiled and presented to meet the needs of laboratory and research professionals.

Chemical Identification

Identifier	Value
Chemical Name	1-Pentadecene
Synonyms	Pentadec-1-ene
CAS Number	13360-61-7[1][2][3][4]
Molecular Formula	C15H30[1][3][5]
Molecular Weight	210.40 g/mol [5][6]
Linear Formula	CH3(CH2)12CH=CH2
EC Number	236-414-5[4][7]
Beilstein/REAXYS Number	1751011
PubChem CID	25913[6]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-pentadecene**.

Property	Value	Source
Physical Description	Clear, colorless to light yellow liquid	[1]
Melting Point	-4 °C	[1][4][8][9]
Boiling Point	268-269 °C	[1][4][5][8]
Density	0.775 g/mL at 25 °C	[1][4][5][8][10]
Refractive Index	n ₂₀ /D 1.439	[1][5][8][10]
Flash Point	>110 °C (>230 °F) - closed cup	[1][4][7][8][10]
Water Solubility	Not miscible or difficult to mix in water	[1][5][10]
Vapor Pressure	0.00454 mmHg	[6]

Safety and Hazard Information

While some sources classify **1-pentadecene** as not a hazardous substance or mixture, others indicate potential hazards.^[11] It is crucial to handle this chemical with appropriate caution.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for communicating hazard information. The following classifications have been reported for **1-pentadecene**:

Hazard Class	GHS Code	Hazard Statement
Aspiration Hazard	H304	May be fatal if swallowed and enters airways. ^[6]
Skin Irritation	H315	Causes skin irritation. ^[6]
Eye Irritation	H319	Causes serious eye irritation. ^[6]

Note: According to one source, this chemical does not meet GHS hazard criteria for 50% (3 of 6) of reports.^[6]

NFPA 704 Diamond

Section	Rating	Description
Health (Blue)	1	Exposure would cause irritation with only minor residual injury.
Flammability (Red)	1	Materials that require considerable preheating, under all ambient temperature conditions, before ignition and combustion can occur. Flash point at or above 93.3 °C (200 °F).
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special (White)	-	

Source:[4]

Experimental Protocols and Safe Handling

Detailed experimental protocols for specific applications of **1-pentadecene** are not readily available in public safety documents. However, based on safety data sheets, the following generalized procedures for safe handling, storage, and disposal should be followed.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) approved standards.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [12] Impervious clothing is recommended.[4]
- Respiratory Protection: Respiratory protection is not typically required under normal use with adequate ventilation. For nuisance exposures, use type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges.[4]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[12\]](#) Avoid breathing vapors or mist.[\[4\]](#) Keep away from open flames, hot surfaces, and sources of ignition.[\[13\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[12\]](#) Store locked up. The recommended storage temperature is typically room temperature, but always check the product label.[\[1\]](#)

First Aid Measures

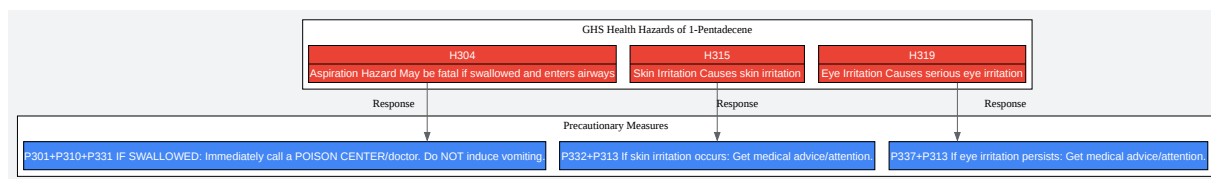
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[4\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[11\]](#)[\[13\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[13\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately.[\[4\]](#)[\[13\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant.[\[13\]](#) Do not let the product enter drains.

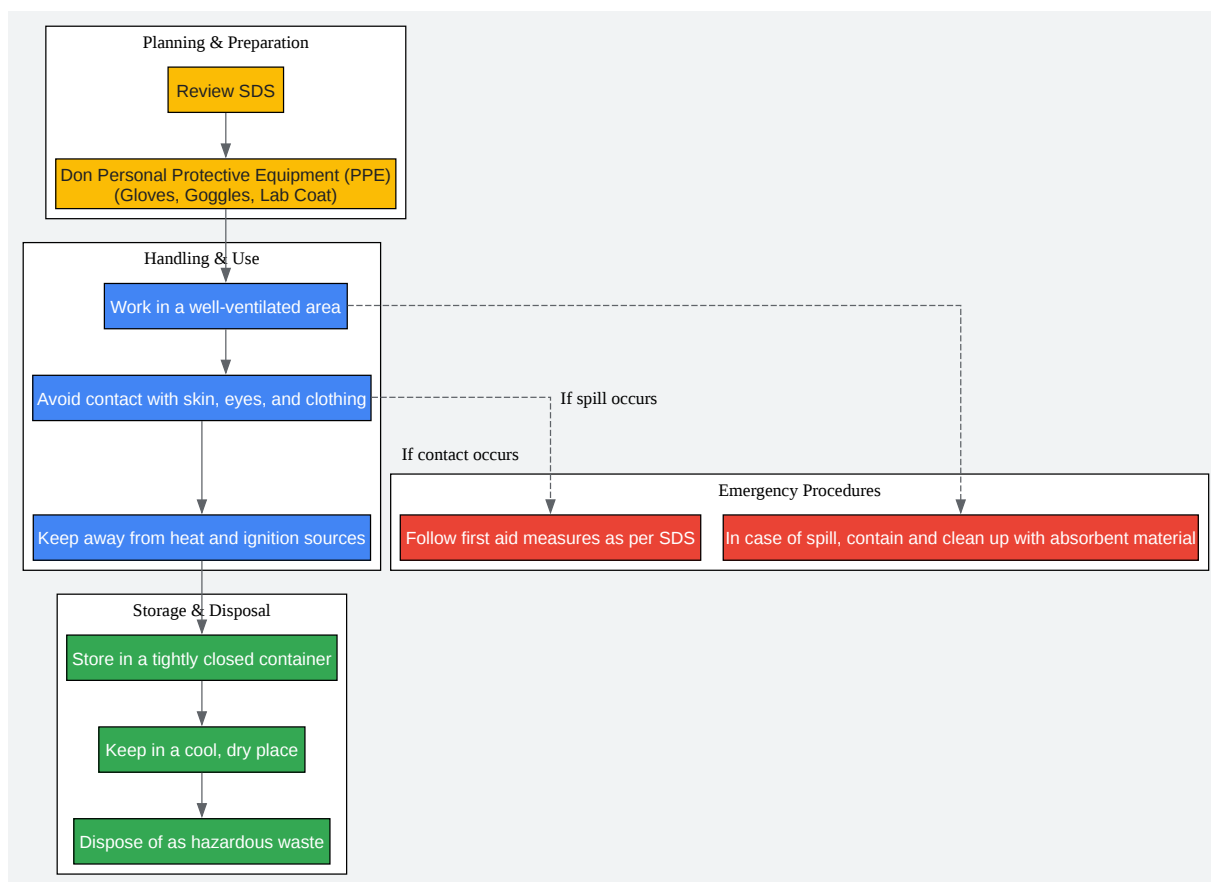
Visualizations

The following diagrams illustrate key safety and handling workflows for **1-pentadecene**.



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Caption: GHS Health Hazards and Precautionary Responses for **1-Pentadecene**.



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Caption: Safe Handling Workflow for **1-Pentadecene** in a Laboratory Setting.

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